

Chemical Profile and Synthesis Protocol

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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Table 1: Basic Properties and Hazards of 2-Bromobutanenitrile [1]

Property	Value
CAS Number	41929-78-6
Molecular Formula	C ₄ H ₆ BrN
Formula Weight	148.00 g/mol
Boiling Point	69-73 °C at 10 Torr
Density	1.4766 g/cm ³
GHS Hazard Statements	H301: Toxic if swallowed; H314: Causes severe skin burns and eye damage; H315: Causes skin irritation; H319: Causes serious eye irritation; H335: May cause respiratory irritation

Table 2: Detailed Synthesis Protocol for 2-Bromobutanenitrile [2]

Parameter	Specification
Reaction Type	Nucleophilic substitution

Parameter	Specification
Key Reagent	1-Chloro-3-bromopropane
Reactants	1-Chloro-3-bromopropane (2 moles, 315 g), Sodium Cyanide (1 mole, 49 g)
Catalyst	Cetyltrimethylammonium bromide (18.2 g)
Solvent	Water (25 mL)
Reaction Conditions	Heated to 100°C with stirring, 5.5 hours
Work-up	Fractional distillation under reduced pressure
Reported Yield	74% (combined yield of chloro- and bromobutyronitrile)

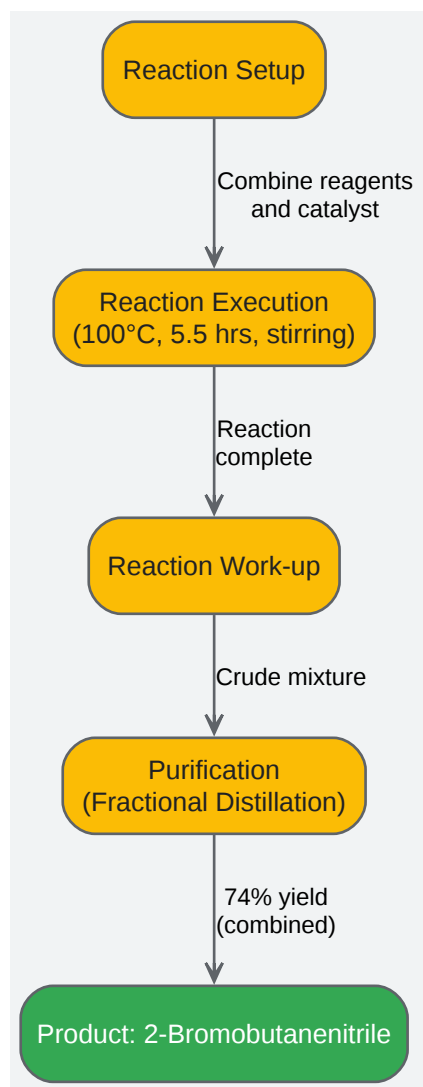
Role of Nitriles in Pharmaceutical Development

While specific applications for **2-bromobutanenitrile** were not found, the nitrile functional group (CN) is highly significant in medicinal chemistry. Understanding its roles can help in designing experiments and anticipating the potential utility of nitrile-containing intermediates [3].

- **Hydrogen Bonding:** The nitrile group is an excellent hydrogen bond acceptor. Its linear geometry allows it to project into narrow enzyme clefts and form specific interactions with amino acid residues like serine, threonine, glutamine, and arginine, or with water molecules in the binding site. This can mimic carbonyl groups in natural substrates [3].
- **Bioisosterism:** Nitriles are often used as bioisosteres for carbonyls (ketones, aldehydes), carboxyl groups, and other functionalities. This substitution can fine-tune a drug molecule's properties, such as its metabolic stability, without sacrificing binding affinity [3].
- **Metabolic Stability:** In most cases, the nitrile group is metabolically robust and passes through the body unchanged. This makes it a valuable and biocompatible functional group for drug design. A key exception is when the nitrile is attached to a carbon atom with an adjacent hydrogen (as in **2-bromobutanenitrile**), which has the potential to be oxidized to a cyanohydrin, potentially releasing cyanide. This requires careful consideration during development [3].
- **Low Steric Demand:** The CN group has a very small steric footprint, about eight times smaller than a methyl group, allowing it to be incorporated into sterically congested regions of a molecule [3].

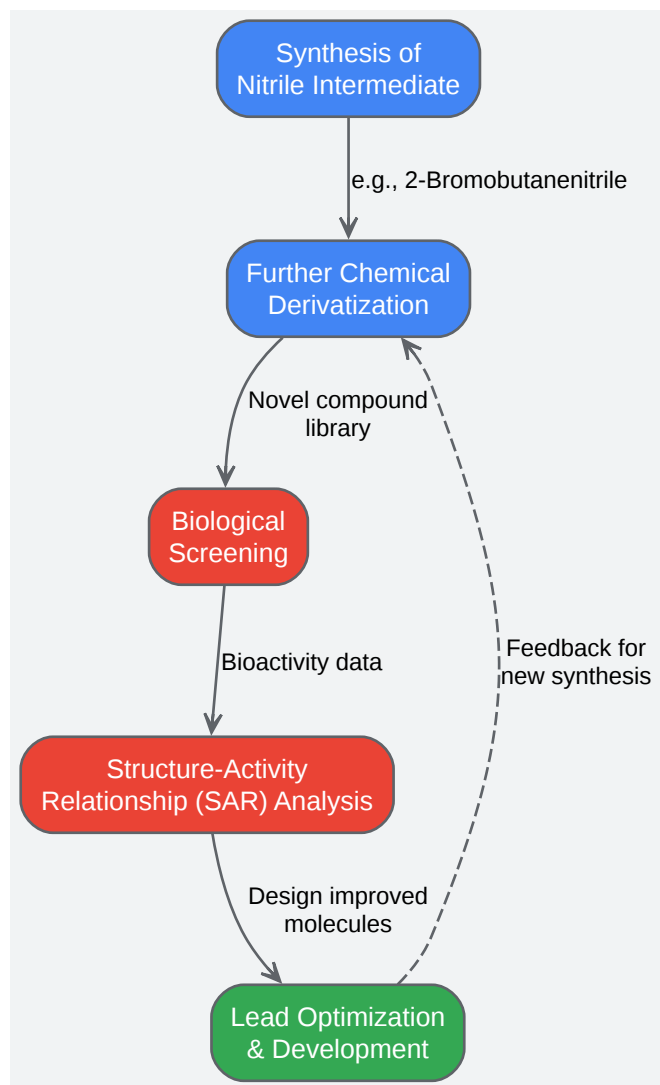
Experimental Workflow and Strategic Application

The synthesis and application of a compound like **2-bromobutanenitrile** can be conceptualized as a multi-stage process. The workflow for its synthesis and purification is outlined below, followed by a strategic view of how it fits into broader pharmaceutical development.



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The synthesized compound can then serve as a key intermediate in a larger research and development pipeline.



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Critical Safety and Handling Notes

Given the hazardous nature of **2-bromobutanenitrile**, strict safety protocols are essential [1].

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, chemical-resistant lab coat, safety goggles, and face protection. Operations that could generate aerosols or vapors should be conducted inside a certified fume hood.
- **Emergency Procedures:**
 - **IF SWALLOWED:** Immediately call a poison center or doctor. Do **NOT** induce vomiting. Rinse the mouth [1].
 - **IF ON SKIN:** Remove contaminated clothing immediately. Wash skin thoroughly with plenty of soap and water [1].

- **IF IN EYES:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [1].
- **IF INHALED:** Remove the person to fresh air and keep them comfortable for breathing [1].
- **Storage:** Store the compound locked up in a cool, well-ventilated place, away from incompatible materials [1].

Information Gaps and Further Research

The information available from the search is insufficient to provide a complete set of application notes. Key information that is still needed includes:

- **Specific Reaction Protocols:** Detailed procedures for common reactions **2-bromobutanenitrile** undergoes (e.g., nucleophilic substitution, carbon-carbon coupling, hydrolysis).
- **Direct Pharmaceutical Applications:** Published examples where **2-bromobutanenitrile** is explicitly used as an intermediate in synthesizing a drug candidate or biologically active molecule.
- **Spectroscopic Data:** NMR, IR, and MS data for proper identification and purity assessment.

To advance your research, I suggest:

- **Consulting Specialized Databases:** Search SciFinder Navigator or Reaxys for more synthetic procedures and applications.
- **Broadening Search Terms:** Explore the chemistry of similar compounds (e.g., 2-bromopropanenitrile) for transferable protocols.
- **Reviewing Nitrile Chemistry:** General reviews on nitrile synthesis and reactions can provide valuable context and experimental ideas.

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References

1. 2-bromobutanenitrile | 41929-78-6 [amp.chemicalbook.com]
2. 2-bromobutanenitrile synthesis [chemicalbook.com]
3. Nitrile-Containing Pharmaceuticals: Efficacious Roles of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Profile and Synthesis Protocol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1921756#2-bromobutanenitrile-reaction-protocols>]

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